

Application Note: Analytical Profiling of 4-Methyl-2-(methylamino)nicotinaldehyde

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Compound of Interest

Compound Name: 4-Methyl-2-(methylamino)nicotinaldehyde
Cat. No.: B11806392

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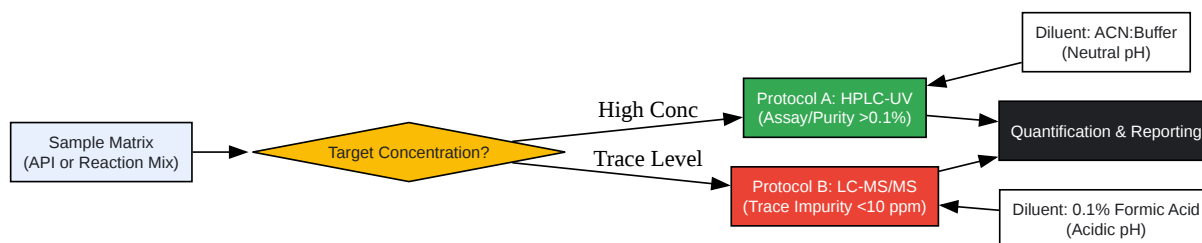
Physicochemical Profile & Stability

- Analyte: **4-Methyl-2-(methylamino)nicotinaldehyde**
- CAS: 1289140-09-5
- Formula: $C_8H_{10}N_2O$
- Molecular Weight: 150.18 g/mol
- pKa (Calculated): ~6.2 (Pyridine ring N) / ~10.5 (Secondary amine, though conjugation lowers this).
- Critical Stability Warning: The C3-aldehyde group is susceptible to aerobic oxidation to the corresponding carboxylic acid (4-Methyl-2-(methylamino)nicotinic acid). Samples must be prepared in degassed solvents and analyzed within 24 hours.

Analytical Strategy Overview

We define two distinct protocols based on the analytical goal:

- Protocol A (High-Throughput QC): A robust HPLC-UV method for assay and purity analysis (Limit of Quantitation ~0.1%).
- Protocol B (Trace Impurity Screening): A high-sensitivity LC-MS/MS method for genotoxic impurity (GTI) screening or trace residue analysis (Limit of Quantitation ~1-5 ng/mL).



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Figure 1: Decision tree for selecting the appropriate analytical workflow based on sensitivity requirements.

Protocol A: HPLC-UV (Assay & Purity)

Scope: Routine quality control, synthesis monitoring, and purity assessment. Rationale: The conjugated pyridine-aldehyde system provides a strong chromophore. A phosphate buffer at pH 6.5 is selected to ensure the amine is partially protonated but suppresses silanol activity on the column, minimizing tailing.

Instrument Parameters

Parameter	Setting
Column	Phenomenex Kinetex EVO C18 (250 × 4.6 mm, 5 µm) or equivalent base-deactivated column.
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 6.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 230 nm (Primary), 254 nm (Secondary)
Injection Vol	10 µL

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
15.0	40	60
20.0	40	60
20.1	90	10
25.0	90	10

Sample Preparation

- Stock Solution: Dissolve 10 mg of standard in 10 mL of Acetonitrile:Water (50:50). (Conc: 1000 µg/mL).
- Working Standard: Dilute Stock to 50 µg/mL using Mobile Phase A.
- Stability Note: Store stock solutions at 4°C in amber vials. Discard after 48 hours to prevent aldehyde oxidation.

Protocol B: LC-MS/MS (Trace Analysis)

Scope: Quantifying trace levels of the aldehyde in drug substances (API) or biological matrices.

Rationale: Electrospray Ionization (ESI) in positive mode is highly efficient for the basic methylamino group. Ammonium formate is used to maintain ionization while ensuring volatility.

Instrument Parameters

Parameter	Setting
System	Triple Quadrupole LC-MS/MS (e.g., Agilent 6400 or Sciex QTRAP)
Ion Source	ESI Positive (ESI+)
Column	Waters XBridge C18 (100 × 2.1 mm, 3.5 µm)
Mobile Phase A	10 mM Ammonium Formate + 0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.3 mL/min

MS/MS Transitions (MRM Mode)

- Precursor Ion (Q1): 151.1 m/z [M+H]⁺
- Quantifier Ion (Q3): 120.1 m/z (Loss of -OCH₃ or methylamine fragment)
- Qualifier Ion (Q3): 92.1 m/z (Pyridine ring fragment)
- Collision Energy: Optimized per instrument (Start at 15-25 eV).

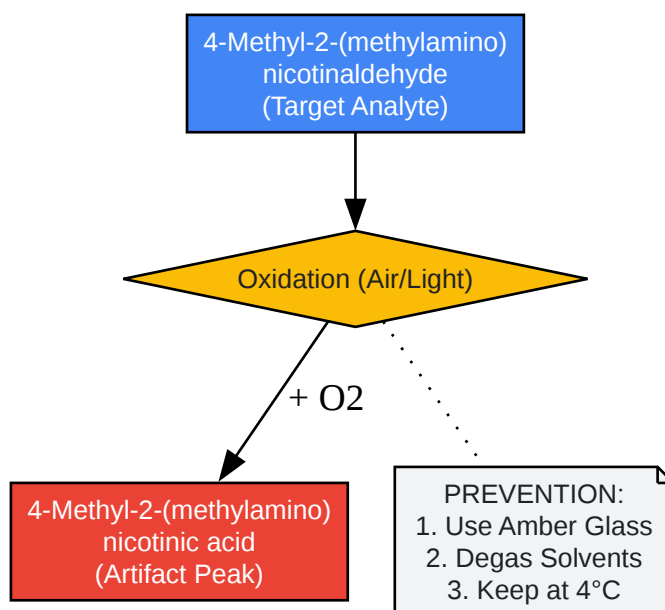
Validation Criteria (ICH Q2 R1/R2)

To ensure "Trustworthiness" as required, the method must meet these self-validating criteria before routine use:

Validation Parameter	Acceptance Criteria	Troubleshooting
System Suitability	Tailing Factor (T) < 1.5	If T > 1.5, increase buffer concentration or column temperature.
Linearity (R ²)	> 0.999 over 50-150% target conc.	If non-linear, check detector saturation at high conc.
Precision (RSD)	< 2.0% (n=6 injections)	High RSD often indicates autosampler stability issues (oxidation).
Accuracy (Recovery)	98.0% – 102.0%	Low recovery suggests degradation during prep. Keep samples cold.
LOD (Signal-to-Noise)	S/N > 3:1	For LC-MS, ensure source is clean; amine background can be high.

Mechanistic Troubleshooting: The Aldehyde Risk

The primary failure mode for this analysis is the in situ oxidation of the aldehyde.



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Figure 2: Degradation pathway showing the conversion of the target aldehyde to its carboxylic acid form, which elutes earlier in Reverse Phase chromatography.

Correction Strategy: If an unknown peak appears at a Relative Retention Time (RRT) of ~0.85-0.90, it is likely the oxidized acid. Confirm by injecting a forced degradation sample (analyte + 3% H₂O₂). If the main peak drops and the RRT 0.90 peak grows, your sample preparation must be performed under inert atmosphere (Nitrogen purge).

References

- Methodology Foundation: Development of a stability-indicating HPLC method for simultaneous determination of ten related substances in vonoprazan fumarate. (2018).^[1] Journal of Pharmaceutical and Biomedical Analysis. [Link](#)
- Pyridine Analysis: Simultaneous Determination of Aromatic Amines and Pyridines in Soil using HPLC-UV. Fisher Scientific Application Notes. [Link](#)
- Chemical Structure Validation: **4-Methyl-2-(methylamino)nicotinaldehyde** (CAS 1289140-09-5) Substance Profile. BLD Pharm / PubChem. [Link](#)
- LC-MS of Aminopyridines: Application Notes for the Quantification of 2-(Methylamino)pyridine. BenchChem Protocols. [Link](#)

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Sources

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